

An In-depth Technical Guide on the Molecular Structures of Anhydroglucose and Glucose

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Compound of Interest

Compound Name: Anhydroglucose

Cat. No.: B10753087

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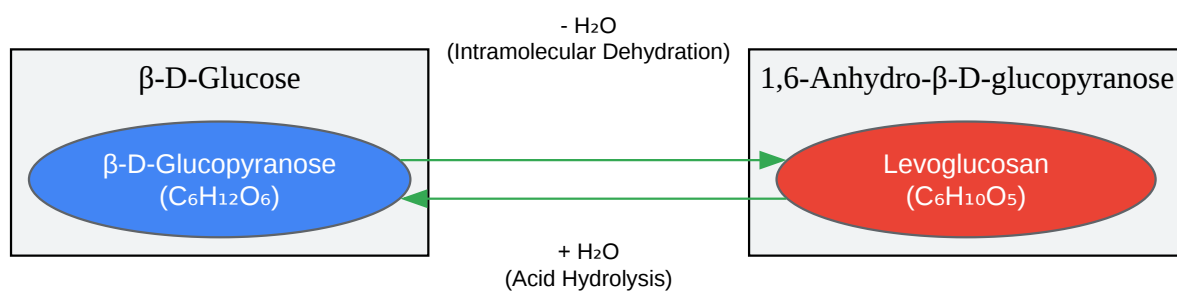
For Researchers, Scientists, and Drug Development Professionals

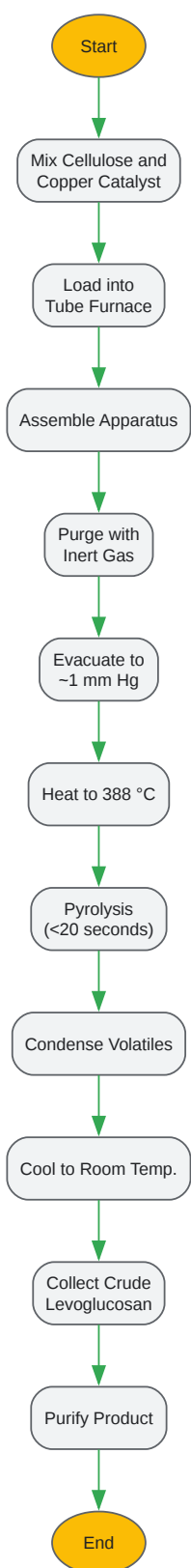
This technical guide provides a comprehensive comparison of the molecular structures of **anhydroglucose**, specifically 1,6-anhydro- β -D-glucopyranose (levoglucosan), and its parent monosaccharide, β -D-glucose. This document delves into their structural distinctions, physicochemical properties, and key chemical transformations, offering valuable insights for researchers in carbohydrate chemistry, drug development, and materials science.

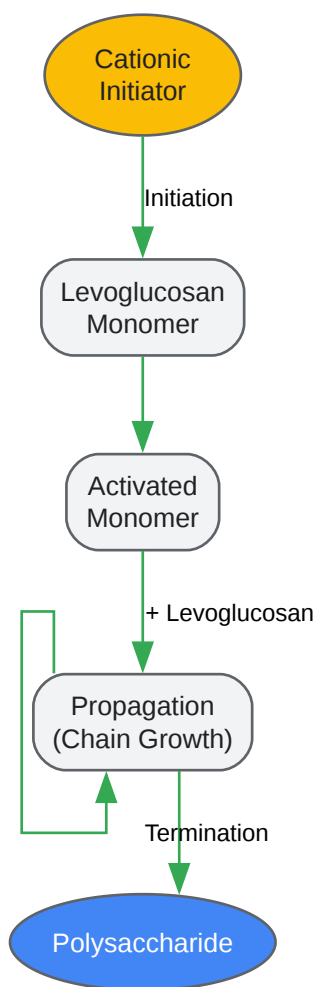
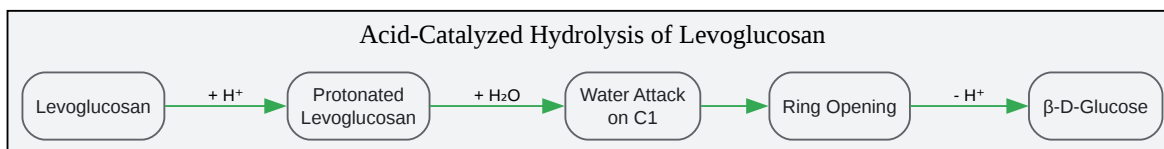
Core Molecular Structure Comparison

The fundamental difference between β -D-glucose and 1,6-anhydro- β -D-glucopyranose lies in the presence of an intramolecular 1,6-glycosidic bond in the latter. This bond forms a second, five-membered ring, creating a rigid, bicyclic structure. This structural constraint significantly impacts the molecule's conformation and reactivity compared to the more flexible single-ring structure of β -D-glucose.

Below is a visual representation of the structural relationship between β -D-glucose and the formation of 1,6-anhydro- β -D-glucopyranose through intramolecular dehydration.







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